

Technical Comparison Guide: Structural Validation of 2-Nitroethyl Benzoate via NMR Spectroscopy

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Compound of Interest

Compound Name: 2-nitroethyl Benzoate

CAS No.: 40789-79-5

Cat. No.: B2374539

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Executive Summary & Strategic Context

In the synthesis of energetic materials and protected intermediates, **2-nitroethyl benzoate** ($\text{Ph-CO-O-CH}_2\text{-CH}_2\text{-NO}_2$) serves as a critical model compound. Its structural validation presents a specific analytical challenge: distinguishing the product from its starting materials—2-nitroethanol and benzoyl chloride (or benzoic acid)—due to the convergent chemical shifts of the ethylene backbone.

This guide provides an objective, data-driven framework for confirming the structure of **2-nitroethyl benzoate**. Unlike standard library matching, this protocol focuses on diagnostic shift analysis, specifically tracking the deshielding of the O-methylene protons upon esterification.

Key Analytical Challenges

- **Signal Overlap:** The electron-withdrawing nature of both the nitro group and the benzoate ester forces the ethylene protons into a narrow chemical shift window (4.6–4.9 ppm).

- Impurity Masking: Unreacted 2-nitroethanol has aliphatic signals that can be mistaken for the product if integration values are not scrutinized.

Experimental Protocol

To ensure reproducibility and minimize solvent-solute interactions that distort splitting patterns, follow this standardized protocol.

Sample Preparation[1][2][3][4][5][6]

- Solvent: Chloroform-d (CDCl_3) is the standard.[1] DMSO- d_6 is a secondary alternative but may cause peak broadening due to viscosity.
- Concentration: 10–15 mg of analyte in 0.6 mL solvent. High concentrations (>30 mg) may induce stacking effects in the aromatic region.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm).

Instrument Parameters (Recommended)

- Frequency: 400 MHz or higher (essential to resolve the ethylene multiplets).
- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (D1):
1.0 second (ensure quantitative integration of aromatic vs. aliphatic protons).
- Scans: 16 (1H) / 512 (13C).

1H NMR Analysis: The Diagnostic Shift

The confirmation of **2-nitroethyl benzoate** relies on observing the downfield shift of the methylene group adjacent to the oxygen atom (

) compared to the starting alcohol.

Comparative Data: Product vs. Alternatives

Proton Environment	2-Nitroethanol (SM) [ppm]	2-Nitroethyl Benzoate (Product) [ppm]	Benzoic Acid (Impurity) [ppm]	Multiplicity
Aromatic (Ortho)	—	8.05 – 8.10	8.10 – 8.15	Doublet (d)
Aromatic (Meta/Para)	—	7.40 – 7.65	7.45 – 7.65	Multiplet (m)
O-CH ₂ ()	4.10 – 4.20	4.75 – 4.85	—	Triplet (t)
NO ₂ -CH ₂ ()	4.55 – 4.65	4.70 – 4.80	—	Triplet (t)
Acidic Proton (-OH)	~2.5 - 3.0 (broad)	Absent	11.0 - 12.0 (COOH)	Singlet (s)

Technical Interpretation[1][2][3][8][9]

- The "Ester Shift" ():
Upon esterification, the methylene protons alpha to the oxygen () shift downfield by approximately +0.6 to +0.7 ppm (from ~4.15 to ~4.80 ppm). This is the primary confirmation of the ester linkage.
- The "Nitro Convergence": In the starting material (2-nitroethanol), the two methylene groups are distinct (ppm). In the product, the deshielding effect of the benzoate ester brings the signal downfield until it nearly overlaps with the (nitro-adjacent) signal.
 - Observation: You will often see a tight cluster of signals between 4.7 and 4.9 ppm. In lower-field instruments (300 MHz), this may appear as a complex higher-order multiplet rather than two distinct triplets.

- **Integration Ratio:** The integration of the aromatic region (5H) to the aliphatic region (4H total) must be 5:4. Any deviation suggests the presence of benzoic acid (excess aromatic) or solvent impurities.

13C NMR Analysis: Skeletal Confirmation

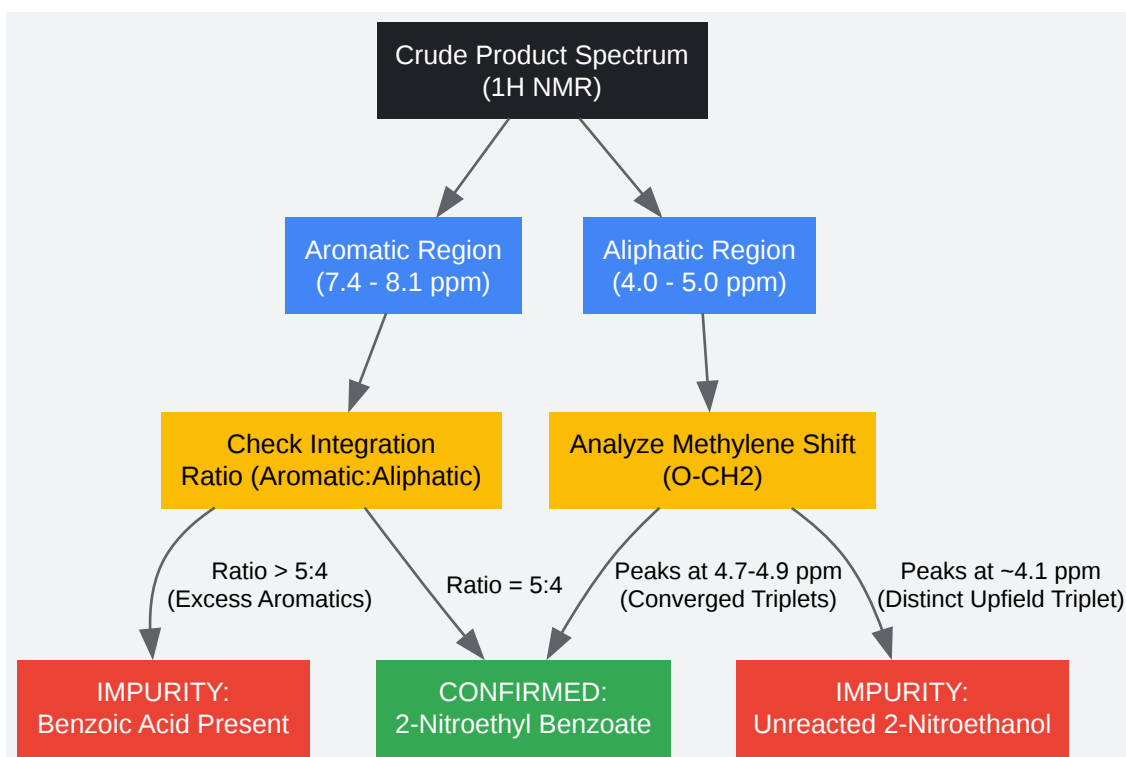
Carbon NMR provides unambiguous verification of the carbonyl functionality and the aliphatic backbone, free from the overlapping splitting patterns seen in proton NMR.

Key Carbon Resonances[6][10]

Carbon Environment	Shift (ppm, CDCl ₃)	Diagnostic Value
C=O (Ester Carbonyl)	165.5 – 166.5	Confirms ester formation. Distinct from acid C=O (~170-172 ppm).
Aromatic C-1 (Ipso)	129.0 – 130.0	Quaternary carbon; lower intensity.
Aromatic C-2,6 (Ortho)	129.5 – 130.5	Intense signal.
Aromatic C-3,5 (Meta)	128.0 – 129.0	Intense signal.
Aromatic C-4 (Para)	133.0 – 134.0	Distinctive shift for benzoates.
-CH ₂ -NO ₂	74.0 – 75.5	Strongly deshielded by nitro group.
-O-CH ₂ -	62.0 – 63.5	Typical ester methylene shift.

Structural Validation Logic (Visualization)

The following diagram illustrates the decision-making logic required to validate the product and rule out common impurities.



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Figure 1: Logic flow for the structural determination of **2-nitroethyl benzoate**, differentiating it from hydrolysis products and starting materials.

Comparison with Alternatives (Impurity Profiling)

When analyzing the crude reaction mixture, use this comparative guide to identify specific contaminants.

Alternative 1: 2-Nitroethanol (Starting Material)

- Differentiation: Look for the upfield triplet at ~4.15 ppm. In the product, this region should be clear.
- Mechanism: If this peak exists, the esterification was incomplete.
- Verification: A broad singlet (OH) may also appear around 2.5–3.0 ppm, which is absent in the pure ester.

Alternative 2: Benzoic Acid (Hydrolysis Product)

- Differentiation: The aromatic multiplets will look similar, but the ortho-protons in benzoic acid are slightly further downfield (~8.15 ppm) compared to the ester (~8.05 ppm).
- Critical Check: The most obvious sign is a missing aliphatic region relative to the aromatic integration. If you have 5 aromatic protons but only 2 aliphatic protons integrating, you have a mixture of acid and product.
- ¹³C Check: The carbonyl carbon of the free acid appears downfield (~171 ppm) compared to the ester (~166 ppm).

Alternative 3: 2-Chloroethyl Benzoate (Analogous Impurity)

- Context: Relevant only if synthesizing via chloroethanol or using reagents containing Cl.
- Differentiation: The
 - Cl group appears significantly upfield (~3.8 ppm) compared to the
 - NO₂ group (~4.7 ppm). The nitro group is a much stronger electron-withdrawing group than chlorine.

References

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